

Application Note: Quantitative Analysis of 1,4-Diisopropylcyclohexane using Gas Chromatography

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Compound of Interest

Compound Name: 1,4-Diisopropylcyclohexane

CAS No.: 22907-72-8

Cat. No.: B1597338

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Abstract

This application note details a robust and reliable method for the quantitative analysis of **1,4-diisopropylcyclohexane** using gas chromatography with flame ionization detection (GC-FID) and mass spectrometry (GC-MS) for confirmation. The protocol outlines sample preparation, instrument parameters, and data analysis, providing a comprehensive guide for the accurate determination of this compound in various matrices.

Introduction

1,4-Diisopropylcyclohexane is a saturated hydrocarbon that can exist as cis and trans isomers. Accurate quantification of this compound is crucial in various fields, including chemical synthesis, quality control of industrial solvents, and as a potential impurity in pharmaceutical manufacturing. Gas chromatography is an ideal analytical technique for the separation and quantification of volatile and semi-volatile compounds like **1,4-diisopropylcyclohexane** due to

its high resolution and sensitivity. This protocol provides a validated starting method that can be adapted for specific applications.

Experimental Protocol

Sample and Standard Preparation

Proper sample preparation is critical for accurate and reproducible GC analysis.[1] Samples should be free of particulate matter to prevent blockage of the syringe and contamination of the injector and column.[2]

- Standard Preparation:
 - Prepare a stock solution of **1,4-diisopropylcyclohexane** at a concentration of 1000 µg/mL in a suitable volatile organic solvent such as hexane or dichloromethane.[2][3]
 - Perform serial dilutions of the stock solution to prepare a series of calibration standards at concentrations ranging from 1 µg/mL to 100 µg/mL.
- Sample Preparation:
 - For liquid samples, accurately weigh and dissolve the sample in the chosen solvent to achieve a theoretical concentration within the calibration range. A typical starting concentration is around 10 µg/mL.[2]
 - Ensure the sample is fully dissolved. If particulates are present, centrifuge the sample before transferring the supernatant to a GC vial.[2]
 - Use 1.5 mL glass autosampler vials for all samples and standards.[2]

Gas Chromatography (GC) Instrumentation and Conditions

The selection of the GC column and instrumental parameters is crucial for the successful separation of the analyte from other matrix components. For non-polar compounds like **1,4-diisopropylcyclohexane**, a non-polar stationary phase is recommended.

Table 1: GC-FID/MS Instrument Parameters

Parameter	Recommended Setting
Gas Chromatograph	Agilent 8890 GC System or equivalent
Detector	Flame Ionization Detector (FID) and Mass Spectrometer (MS)
Capillary Column	Non-polar column: e.g., HP-5ms, DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness)
Injector	Split/Splitless Inlet
Injector Temperature	250 °C
Injection Volume	1 µL
Split Ratio	50:1 (can be adjusted based on concentration)
Carrier Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Oven Program	- Initial Temperature: 50 °C, hold for 2 minutes- Ramp 1: 10 °C/min to 150 °C- Ramp 2: 20 °C/min to 250 °C- Final Hold: 5 minutes at 250 °C
FID Temperature	280 °C
MS Transfer Line	280 °C
MS Ion Source	230 °C (for EI)
MS Quadrupole	150 °C
Mass Range	40-350 amu (in scan mode)

Data Presentation and Analysis

Quantitative Analysis

For quantitative analysis using GC-FID, a calibration curve is constructed by plotting the peak area of the **1,4-diisopropylcyclohexane** standards against their corresponding concentrations. The concentration of the analyte in unknown samples is then determined from

this calibration curve. For hydrocarbons, the FID response is generally proportional to the carbon number, and the relative response factor is often assumed to be close to unity when compared to a suitable hydrocarbon internal standard.

Qualitative Analysis

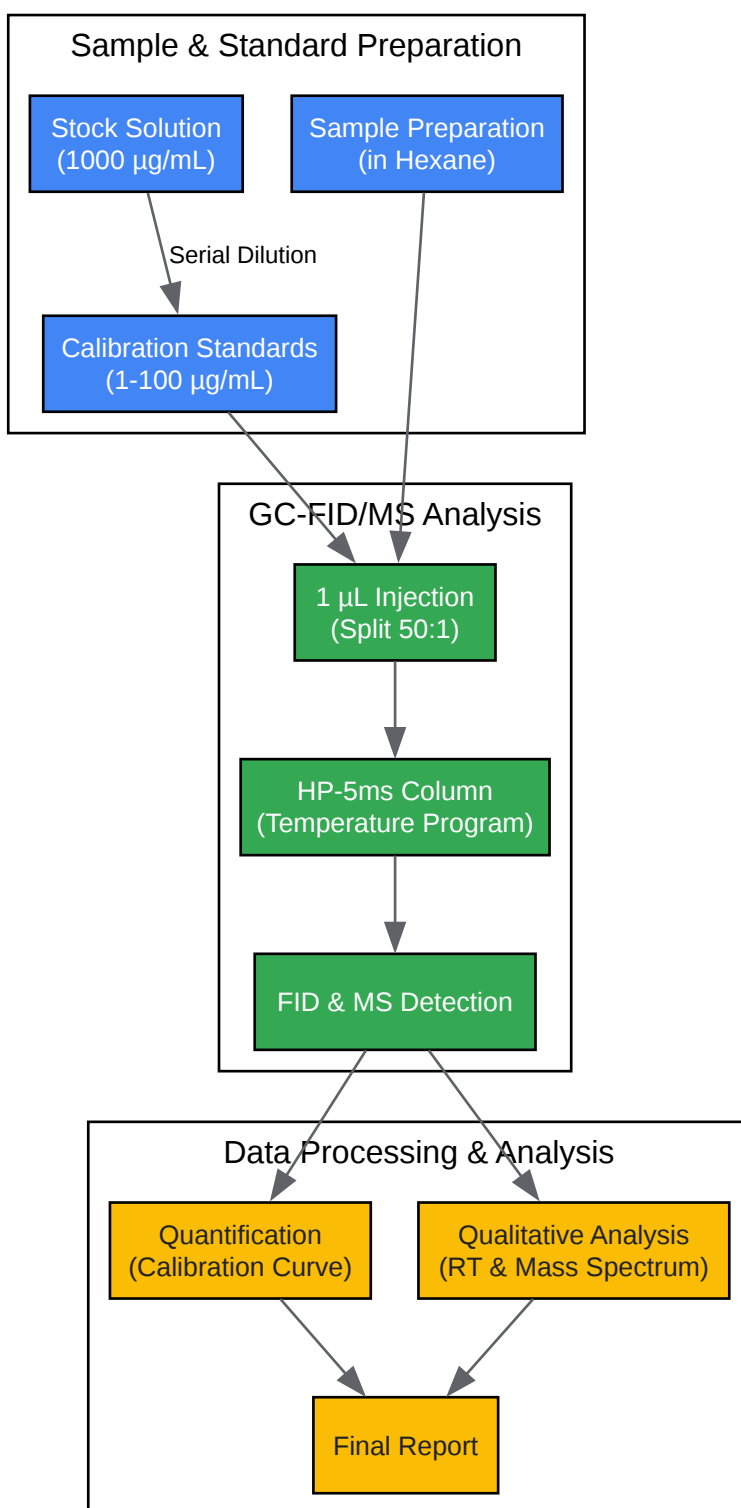
The identity of the **1,4-diisopropylcyclohexane** peak can be confirmed by comparing its retention time with that of a known standard. Further confirmation can be achieved using GC-MS, where the acquired mass spectrum of the peak is compared to a reference spectrum, such as the one available in the NIST library. The expected major fragments for **1,4-diisopropylcyclohexane** are m/z 69 (base peak), 41, and 83.

Table 2: Hypothetical Quantitative Data for **1,4-Diisopropylcyclohexane** Analysis

Parameter	Value
Estimated Retention Time (RT)	Approximately 10.5 minutes*
Limit of Detection (LOD)	0.2 µg/mL
Limit of Quantification (LOQ)	0.7 µg/mL
Linearity (R^2)	> 0.999
Precision (%RSD, n=6)	< 3%
Major Mass Fragments (m/z)	69, 41, 83

*Note: The retention time is an estimate based on the compound's properties and the provided GC program. Actual retention times may vary and should be confirmed experimentally.

Experimental Workflow and Signaling Pathways



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Caption: Experimental workflow for the GC analysis of **1,4-diisopropylcyclohexane**.

Conclusion

The gas chromatography method detailed in this application note provides a reliable and accurate means for the quantitative analysis of **1,4-diisopropylcyclohexane**. The use of a non-polar capillary column results in good peak shape and resolution, while both FID and MS detectors offer excellent sensitivity and specificity. This protocol serves as a valuable resource for researchers and professionals requiring precise measurement of this compound.

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- 3. 1,4-Diisopropylcyclohexane | C₁₂H₂₄ | CID 140972 - PubChem [pubchem.ncbi.nlm.nih.gov]
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